

Determining the Solubility of 4-Methyl-3-nitroquinoline: A Technical Guide

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Compound of Interest

Compound Name: 4-Methyl-3-nitroquinoline

Cat. No.: B1313941

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies for determining the solubility of **4-Methyl-3-nitroquinoline** in various organic solvents. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on equipping researchers with the necessary experimental protocols to generate reliable solubility data in-house.

Introduction to Solubility Testing

The solubility of an active pharmaceutical ingredient (API) is a critical physicochemical property that influences its bioavailability, formulation development, and purification strategies. **4-Methyl-3-nitroquinoline**, a heterocyclic compound, is of interest in medicinal chemistry, and understanding its solubility profile is essential for its advancement in drug discovery pipelines. Solubility is typically determined by establishing the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **4-Methyl-3-nitroquinoline** in a range of organic solvents is not readily available. Researchers are encouraged to use the experimental protocols outlined in this guide to determine these values. The following table is provided as a template for recording experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **4-Methyl-3-nitroquinoline**

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method Used	Notes
Methanol					
Ethanol					
Acetone					
Dichloromethane					
Chloroform					
Ethyl Acetate					
Acetonitrile					
Dimethyl Sulfoxide (DMSO)					
N,N-Dimethylformamide (DMF)					
Toluene					
Hexane					

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a solid crystalline compound like **4-Methyl-3-nitroquinoline** in organic solvents.

Qualitative Solubility Determination

This initial screening provides a general understanding of the compound's solubility in various solvents.

Objective: To classify the compound as soluble, partially soluble, or insoluble in a given solvent at room temperature.

Materials:

- **4-Methyl-3-nitroquinoline**
- A selection of organic solvents (e.g., as listed in Table 1)
- Small test tubes or vials
- Vortex mixer
- Spatula

Procedure:

- Place approximately 25 mg of **4-Methyl-3-nitroquinoline** into a small test tube.[1]
- Add 0.75 mL of the selected organic solvent in small portions.[1]
- After each addition, cap the test tube and shake it vigorously for at least 30 seconds using a vortex mixer.[1]
- Visually inspect the solution against a dark background to determine if the solid has completely dissolved.
- Record the observation as "soluble," "partially soluble," or "insoluble."

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the exact concentration of a saturated solution of **4-Methyl-3-nitroquinoline** in a specific solvent at a controlled temperature.

Materials:

- **4-Methyl-3-nitroquinoline** (crystalline solid)
- Selected organic solvent(s)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45 µm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes

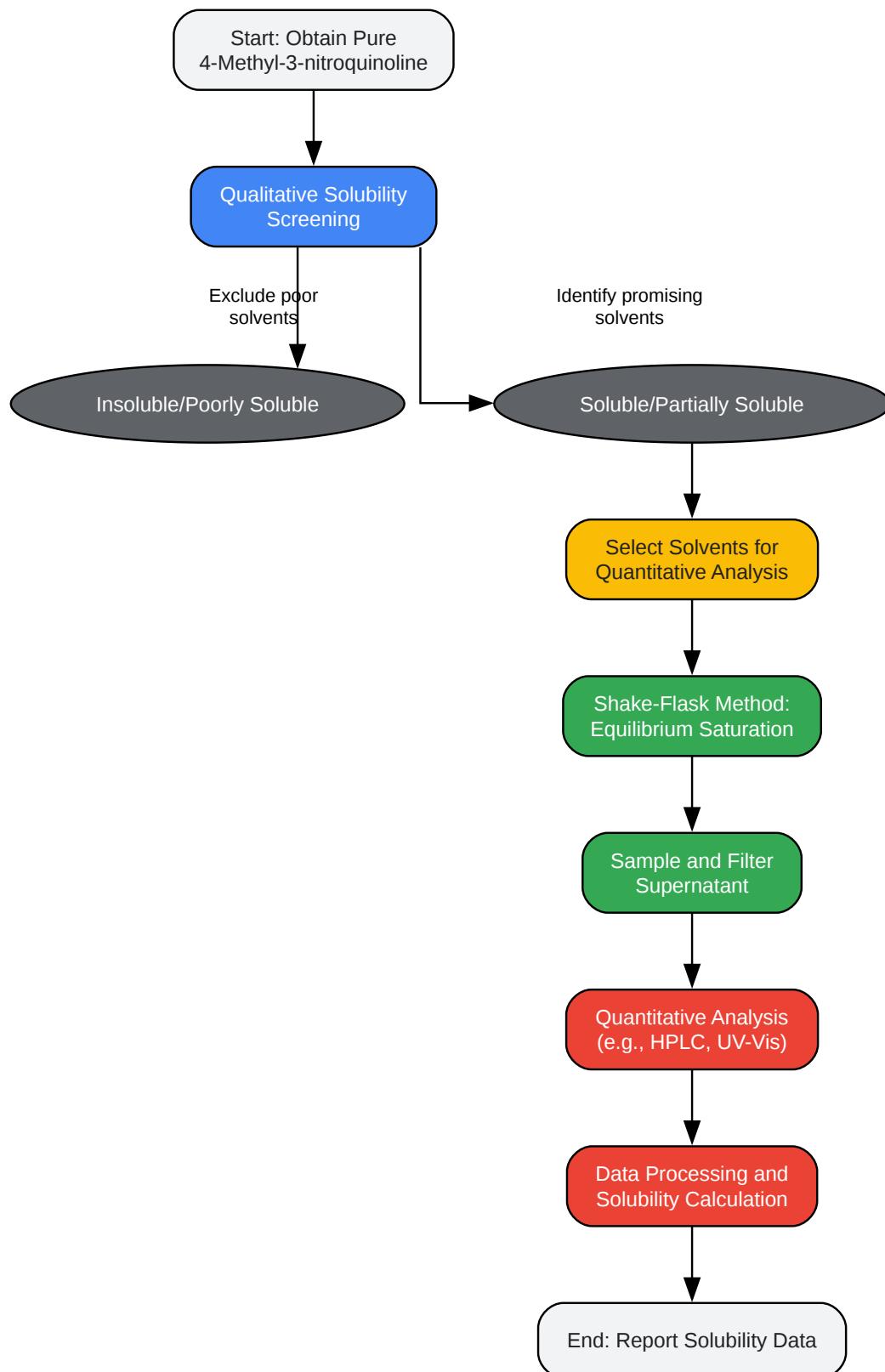
Procedure:

- Add an excess amount of **4-Methyl-3-nitroquinoline** to a vial containing a known volume of the organic solvent. An excess is necessary to ensure that a saturated solution is formed.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitate for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- After the incubation period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a syringe filter to remove any undissolved solid particles.
- Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.

- Quantify the concentration of **4-Methyl-3-nitroquinoline** in the diluted solution using a pre-validated HPLC or UV-Vis spectrophotometry method. A calibration curve prepared with known concentrations of the compound is required for this step.
- Calculate the solubility of the compound in the solvent, taking into account the dilution factor. The solubility is typically expressed in mg/mL, g/L, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an organic compound.

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Caption: Workflow for Solubility Determination of **4-Methyl-3-nitroquinoline**.

This structured approach ensures a systematic and accurate determination of the solubility of **4-Methyl-3-nitroquinoline**, providing essential data for its further development.

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References

- 1. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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